

Application Note: Precision Extraction and Analysis of PCB 113 in Soil

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2,3,3',5,6-Pentachlorobiphenyl

CAS No.: 74472-36-9

Cat. No.: B1580772

[Get Quote](#)

Executive Summary & Chemical Profile

PCB 113 is a mono-ortho substituted congener with chlorine atoms at positions 2, 3, 3', and 5'. While less toxic than coplanar (non-ortho) PCBs, its specific quantification is critical for source apportionment and metabolic pathway studies.

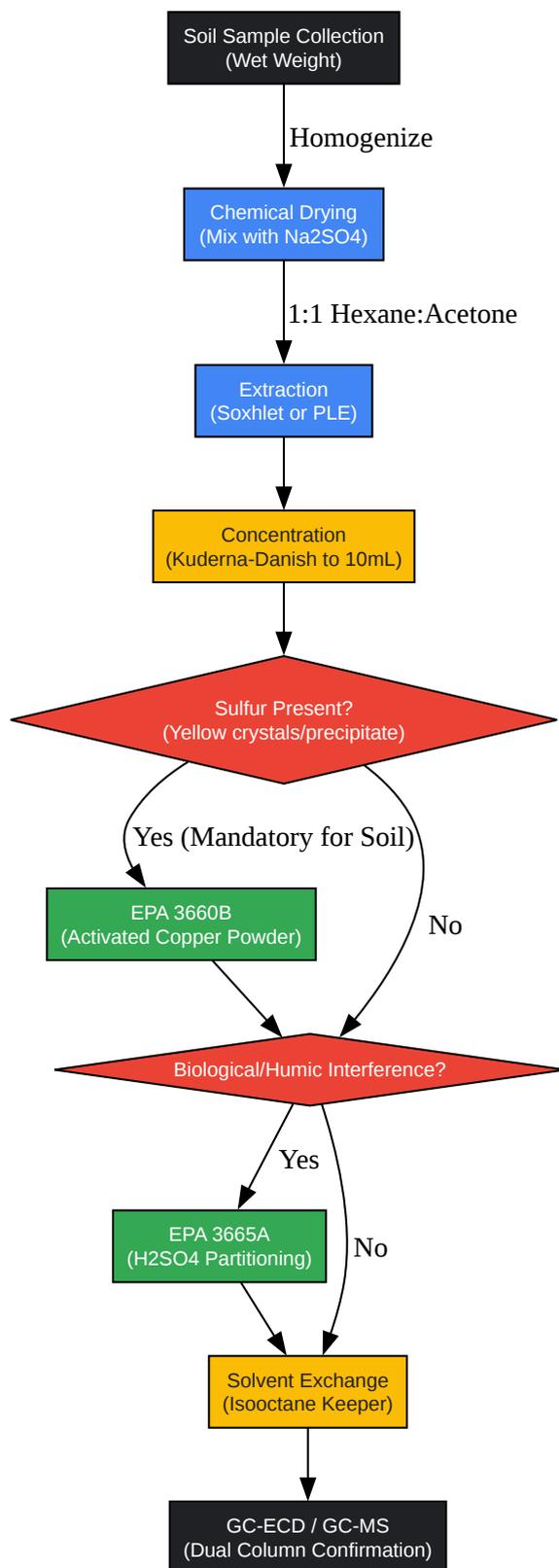
Chemical Challenges in Soil:

- **Volatility:** As a tetra-chlorinated biphenyl, PCB 113 has moderate volatility. Thermal drying of soil can result in analyte loss (up to 15-20%). Chemical drying is mandatory.
- **Matrix Interference:** Soil extracts often contain elemental sulfur and organochlorine pesticides (OCPs) that co-elute with tetra-PCBs on standard 5% phenyl columns.
- **Elution Zone:** PCB 113 elutes in the mid-range of the chromatogram, often near PCB 60 or PCB 141 depending on the stationary phase.

Property	Value	Implication for Protocol
IUPAC Name	2,3,3',5'-Tetrachlorobiphenyl	Target Analyte
Chlorination	Tetra (4 Cl)	Moderate Volatility; Do not evaporate to dryness.
Log Kow	-5.7 - 6.1	Lipophilic; Requires non-polar solvent extraction (Hexane/DCM).
Ortho-Substitution	Mono-ortho (Position 2)	"Dioxin-like" toxicity potential; requires separation from bulk Aroclors.

Workflow Visualization

The following decision tree outlines the critical path for sample preparation, emphasizing the "Cleanup" phase which is the primary source of error in soil analysis.



[Click to download full resolution via product page](#)

Figure 1: Logical workflow for PCB 113 isolation. Note the mandatory sulfur cleanup check for soil matrices.

Detailed Protocols

Phase 1: Sample Pre-treatment (The "No-Heat" Rule)

Objective: Remove moisture without volatilizing PCB 113. Standard: EPA Method 3540C (Preparation) [1].

- Homogenization: Decant excess water from the soil sample. Remove rocks/twigs. Mix thoroughly with a stainless steel spatula.
- Chemical Drying:
 - Weigh 10–20 g of wet soil into a beaker.
 - Add anhydrous Sodium Sulfate (Na_2SO_4) in a 1:1 ratio (or until the sample is a free-flowing powder).
 - Why? Oven drying at 105°C causes significant loss of tetra-PCBs. Sodium sulfate chemically binds water, preserving the analyte.

Phase 2: Extraction (Soxhlet vs. PLE)

Recommendation: Use Soxhlet (EPA 3540C) for reference-grade accuracy or PLE (EPA 3545A) for throughput. Avoid Ultrasonic extraction (EPA 3550C) for PCB 113 due to inconsistent recovery rates in clay soils [2].

Protocol (Soxhlet):

- Thimble Loading: Transfer the free-flowing soil/ Na_2SO_4 mixture into a glass fiber thimble.
- Surrogate Spiking: Add 1.0 mL of Surrogate Standard (e.g., PCB 209 or TCMX) directly onto the soil in the thimble. Do not spike into the solvent flask.
- Solvent System: Add 300 mL of 1:1 Hexane:Acetone to the round-bottom flask.

- Mechanism:[1][2][3][4][5] Acetone breaks the soil-water hydration shell, allowing Hexane to solubilize the PCBs.
- Cycle Time: Reflux for 16–24 hours at 4–6 cycles per hour.

Phase 3: Cleanup Strategies (Critical for PCB 113)

Soil extracts are "dirty," containing sulfur (which mimics PCB signals on ECD) and lipids.

A. Sulfur Removal (EPA 3660B) - MANDATORY

Elemental sulfur elutes early in GC runs and can mask PCB 113.

- Copper Activation: Wash fine copper powder with dilute nitric acid (to remove oxides), then water, then acetone, then hexane. The copper must be bright and shiny.[6][7]
- Reaction: Add ~2g of activated copper to the sample extract. Shake vigorously for 1-2 minutes.
- Validation: If the copper turns black (Copper Sulfide), sulfur is present. Transfer extract to a clean vial and repeat with fresh copper until the copper remains shiny [3].

B. Sulfuric Acid Cleanup (EPA 3665A)

- Procedure: Add concentrated H₂SO₄ to the hexane extract (1:1 ratio). Shake carefully (venting pressure).
- Separation: Centrifuge or let settle. The acid layer (bottom) will turn dark/brown as it oxidizes biologicals and humics.
- Recovery: PCB 113 remains in the top Hexane layer. Transfer the hexane layer to a clean vial.
 - Note: This step destroys many pesticides (e.g., Dieldrin) but leaves PCBs intact.

Phase 4: Concentration & Solvent Exchange

- Apparatus: Kuderna-Danish (K-D) concentrator or Nitrogen Evaporator (TurboVap).
- Keeper Solvent: Add 5 mL of Isooctane before the final evaporation.

- Endpoint: Evaporate to exactly 1.0 mL or 10.0 mL. NEVER evaporate to dryness. Loss of PCB 113 becomes exponential once the solvent front disappears.

Analytical Configuration (GC-ECD)

Method: EPA 8082A [4].[8][9] Detector: Electron Capture Detector (ECD) - highly sensitive to electronegative Chlorine atoms.

Parameter	Setting	Rationale
Column 1 (Primary)	Rtx-PCB or DB-XLB (30m x 0.25mm x 0.25µm)	Optimized for PCB congener separation; reduces co-elution of 113.
Column 2 (Confirm)	Rtx-1701 (30m x 0.25mm x 0.25µm)	Different polarity confirms identity; resolves 113 from interfering congeners.
Injection	Splitless, 250°C	Maximizes sensitivity for trace soil analysis.
Carrier Gas	Hydrogen or Helium	Hydrogen provides faster separation; Helium is standard.
Oven Program	100°C (hold 1 min) -> 10°C/min to 160°C -> 2.5°C/min to 300°C	Slow ramp in the middle ensures separation of tetra-PCBs.

Quantification:

- Internal Standard: PCB 209 (Decachlorobiphenyl) - elutes last, no interference.
- Calibration: 5-point curve (20, 50, 100, 250, 500 ng/mL) specifically for PCB 113. Do not rely on Aroclor pattern matching for single congener quantification.

Quality Control & Troubleshooting

- Method Blank: Run sodium sulfate through the entire process. Acceptance: < 1/2 LOQ.

- LCS (Lab Control Sample): Spike clean sand with PCB 113. Recovery: 70–130%.
- Matrix Spike: Spike the actual soil sample. If recovery is low (<60%) but LCS is good, the soil has high adsorption (aging effect). Repeat extraction with PLE at higher temperature (100°C).

Common Failure Mode: "The Sulfur Mask"

- Symptom:[\[1\]](#)[\[3\]](#)[\[6\]](#) Giant, broad peak at 4–8 minutes masking PCB 113.
- Fix: The Copper cleanup was insufficient. Re-treat the extract with TBA Sulfite (Tetrabutylammonium sulfite) if copper fails [\[3\]](#).

References

- US EPA. (2007). Method 3540C: Soxhlet Extraction. Test Methods for Evaluating Solid Waste, Physical/Chemical Methods (SW-846).[\[9\]](#) [Link](#)
- Sporing, S., et al. (2005).[\[10\]](#) Comprehensive comparison of classic Soxhlet extraction with... accelerated solvent extraction for the determination of polychlorinated biphenyls in soil. Journal of Chromatography A, 1090(1-2), 1-9.[\[10\]](#) [Link](#)
- US EPA. (1996). Method 3660B: Sulfur Cleanup. Test Methods for Evaluating Solid Waste, Physical/Chemical Methods (SW-846).[\[9\]](#) [Link](#)[\[11\]](#)[\[12\]](#)
- US EPA. (2007). Method 8082A: Polychlorinated Biphenyls (PCBs) by Gas Chromatography. Test Methods for Evaluating Solid Waste, Physical/Chemical Methods (SW-846).[\[9\]](#) [Link](#)[\[9\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. m.youtube.com](https://m.youtube.com) [\[m.youtube.com\]](#)

- [2. Polychlorinated Biphenyls - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 2,2',3,5'-Tetrachlorobiphenyl | C₁₂H₆Cl₄ | CID 38875 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Pcb 77 | C₁₂H₆Cl₄ | CID 36187 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Model 113B22 | PCB Piezotronics \[pcb.com\]](#)
- [6. legismex.mty.itesm.mx \[legismex.mty.itesm.mx\]](#)
- [7. epa.gov \[epa.gov\]](#)
- [8. ssi.shimadzu.com \[ssi.shimadzu.com\]](#)
- [9. Analytical Method \[keikaventures.com\]](#)
- [10. Comprehensive comparison of classic Soxhlet extraction with Soxtec extraction, ultrasonication extraction, supercritical fluid extraction, microwave assisted extraction and accelerated solvent extraction for the determination of polychlorinated biphenyls in soil - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. SW-846 Test Method 3660B: Sulfur Cleanup | Hazardous Waste Test Methods / SW-846 | US EPA \[19january2017snapshot.epa.gov\]](#)
- [12. U.S. Environmental Protection Agency \(EPA\) \(1996\) EPA Method 3660B Sulfur Cleanup. SW-846 Compendium. - References - Scientific Research Publishing \[scirp.org\]](#)
- [To cite this document: BenchChem. \[Application Note: Precision Extraction and Analysis of PCB 113 in Soil\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1580772#sample-preparation-for-pcb-113-analysis-in-soil\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com